

# Application of Dicyclohexylamine Benzoate for Ferrous Metal Protection: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Dicyclohexylamine benzoate*

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## Introduction

**Dicyclohexylamine benzoate** is a volatile corrosion inhibitor (VCI) recognized for its efficacy in protecting ferrous metals, such as steel, from atmospheric corrosion.[1] As a salt of a strong base (dicyclohexylamine) and a weak acid (benzoic acid), it functions by sublimating at ambient temperatures and forming a thin, protective monomolecular film on metal surfaces within an enclosed space.[1][2] This protective barrier inhibits the electrochemical processes that lead to corrosion. **Dicyclohexylamine benzoate** is utilized in various forms, including powders, impregnated papers, and as an additive in coatings and metalworking fluids.[1]

This document provides detailed application notes and experimental protocols for the use of **dicyclohexylamine benzoate** as a corrosion inhibitor for ferrous metals, intended for a scientific audience.

## Mechanism of Corrosion Inhibition

The protective action of **dicyclohexylamine benzoate** relies on a multi-step process that involves its volatilization, transport to the metal surface, and the formation of a protective adsorbed layer.

- Vaporization: **Dicyclohexylamine benzoate** slowly sublimates from its solid or carrier form (e.g., impregnated paper) into the surrounding atmosphere within an enclosed environment. [2]
- Vapor Phase Transport: The inhibitor vapor diffuses throughout the enclosed space, allowing it to reach all exposed metal surfaces, including intricate and hard-to-reach areas.[2]
- Adsorption and Film Formation: Upon contact with the metallic surface, the **dicyclohexylamine benzoate** molecules adsorb onto the surface. The amine group of the dicyclohexylamine is crucial for this adsorption process, which blocks oxidative interactions. [1] This forms a thin, hydrophobic film that acts as a barrier, preventing moisture and corrosive agents from coming into contact with the metal.[1]
- Inhibition of Electrochemical Reactions: The protective film disrupts the electrochemical corrosion cell. The benzoate anion can contribute to the passivation of the metal surface, acting as an anodic inhibitor, while the amine component can affect the cathodic reaction.[3]

## Data Presentation: Performance of Dicyclohexylamine Salts and Benzoates

While specific quantitative data for **dicyclohexylamine benzoate** is limited in publicly available literature, the performance of the closely related dicyclohexylamine nitrite and sodium benzoate provide valuable insights into the expected efficacy.

| Inhibitor                      | Metal      | Test Condition   | Concentration | Corrosion Rate (MPY) | Inhibition Efficiency (%) | Reference |
|--------------------------------|------------|--|---------------|----------------------|---------------------------|-----------|
| Untreated Steel                | Mild Steel | Atmospheric Exposure (60 days)                         | N/A           | 0.85                 | N/A                       | [3]       |
| Dicyclohexylamine Nitrite      | Mild Steel | Atmospheric Exposure (60 days)                         | 100 mM        | 0.67                 | 21.2                      | [3]       |
| Sodium Benzoate                | Mild Steel | Atmospheric Exposure (60 days)                         | 100 mM        | 0.69                 | 18.8                      | [3]       |
| Dicyclohexylamine + Oleylamine | Mild Steel | 3 wt.% NaCl solution (CO <sub>2</sub> saturated, 20°C) | 50 ppm        | -                    | 98                        | [4]       |

## Application Methods

The primary application methods for **dicyclohexylamine benzoate** as a VCI are through vapor phase inhibition and as an additive in coatings.

### Vapor Phase Inhibition

This method is ideal for protecting ferrous components in enclosed systems such as packaging, containers, and cabinets.

- VCI Impregnated Paper: **Dicyclohexylamine benzoate** can be impregnated into wrapping paper. The treated paper is then used to wrap or interleave with the metal parts.
- VCI Powder: The crystalline powder can be placed in sachets or pouches within the enclosed space. The amount of powder required depends on the volume of the enclosure.

- **VCI Emitters:** These are devices, such as foam or plastic containers, that hold the VCI and allow for its controlled release into the atmosphere.

A general guideline for VCI application is to ensure the enclosed space is as airtight as possible to maintain a sufficient concentration of the inhibitor vapor.

## Coating Additive

**Dicyclohexylamine benzoate** can be incorporated into solvent-based and water-soluble coatings to enhance their corrosion protection properties.[\[1\]](#)[\[5\]](#)

- **Solvent-Based Coatings:** **Dicyclohexylamine benzoate** is more soluble in organic solvents, making it suitable for integration into various industrial paint and coating formulations.[\[1\]](#)
- **Water-Soluble Coatings:** While less soluble in water, it can be dispersed in water-based formulations, often in combination with other surfactants or co-solvents.[\[6\]](#)

The concentration of **dicyclohexylamine benzoate** in coatings typically ranges from 1% to 5% by weight, depending on the resin system and the desired level of protection.

## Experimental Protocols

The following are detailed protocols for evaluating the effectiveness of **dicyclohexylamine benzoate** as a corrosion inhibitor for ferrous metals.

## Materials and Equipment

- **Ferrous Metal Substrate:** Mild steel coupons (e.g., AISI 1018 or similar) of known dimensions.
- **Dicyclohexylamine Benzoate:** High purity crystalline powder.
- **Corrosive Environment:** A controlled environment, such as a humidity chamber, salt spray cabinet, or an electrochemical cell with a corrosive solution (e.g., 3.5% NaCl solution).
- **Analytical Balance:** For weight loss measurements.
- **Potentiostat/Galvanostat:** For electrochemical measurements.

- Metallurgical Microscope or SEM: For surface analysis.

## Surface Preparation of Ferrous Metal Coupons

Proper surface preparation is critical for obtaining reproducible results.

- Mechanical Cleaning: Abrade the steel coupons sequentially with different grades of silicon carbide (SiC) abrasive paper (e.g., 240, 400, 600, and 1200 grit) to achieve a uniform, smooth surface.
- Degreasing: Rinse the polished coupons with acetone or ethanol in an ultrasonic bath for 5-10 minutes to remove any grease or organic residues.
- Drying: Dry the cleaned coupons with a stream of hot air or in a desiccator.
- Storage: Store the prepared coupons in a desiccator to prevent premature oxidation before the experiment.

## Protocol 1: Weight Loss Method

This gravimetric method provides a straightforward assessment of the overall corrosion rate.

- Initial Weighing: Accurately weigh the prepared steel coupons to four decimal places using an analytical balance.
- Inhibitor Application (Vapor Phase):
  - Place a known amount of **dicyclohexylamine benzoate** powder in a desiccator or a sealed chamber.
  - Suspend the weighed steel coupons in the chamber, ensuring they do not touch each other or the inhibitor powder.
  - For control samples, use an identical chamber without the inhibitor.
- Exposure: Expose the coupons to a corrosive environment (e.g., high humidity, cyclic temperature) for a predetermined period (e.g., 24, 48, 72 hours, or longer).

- **Cleaning:** After exposure, remove the coupons and clean them according to standard procedures (e.g., ASTM G1) to remove corrosion products. This typically involves immersing the coupons in a cleaning solution (e.g., inhibited hydrochloric acid) followed by rinsing with deionized water and acetone, and then drying.
- **Final Weighing:** Reweigh the cleaned and dried coupons.
- **Calculation of Corrosion Rate and Inhibition Efficiency:**
  - Corrosion Rate (CR) in mils per year (mpy) can be calculated using the formula:  $CR = (K * W) / (A * T * D)$  Where:
    - K = constant ( $3.45 \times 10^6$  for mpy)
    - W = weight loss in grams
    - A = area of the coupon in  $cm^2$
    - T = exposure time in hours
    - D = density of the metal in  $g/cm^3$
  - Inhibition Efficiency (IE%) is calculated as:  $IE\% = [(CR_{blank} - CR_{inhibitor}) / CR_{blank}] * 100$  Where:
    - CR<sub>blank</sub> = Corrosion rate of the control sample
    - CR<sub>inhibitor</sub> = Corrosion rate of the sample with the inhibitor

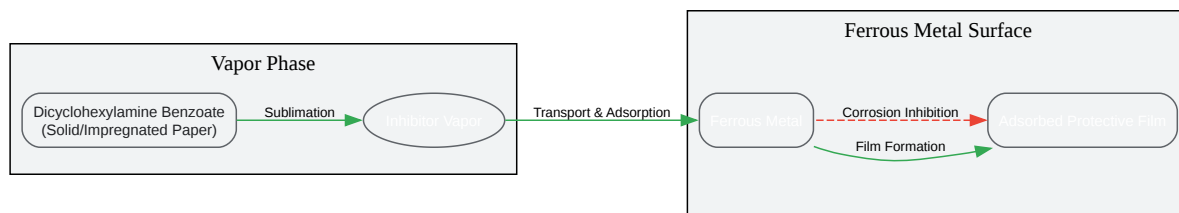
## Protocol 2: Electrochemical Methods

Electrochemical techniques provide rapid and detailed information on the corrosion inhibition mechanism.

- **Electrochemical Cell Setup:** Use a standard three-electrode cell with the prepared steel coupon as the working electrode, a platinum wire or graphite rod as the counter electrode, and a saturated calomel electrode (SCE) or Ag/AgCl electrode as the reference electrode.

- **Electrolyte:** The electrolyte should be a corrosive solution, such as aerated 3.5% NaCl. For testing the inhibitor, add the desired concentration of **dicyclohexylamine benzoate** to the electrolyte.
- **Open Circuit Potential (OCP):** Allow the system to stabilize by monitoring the OCP for a period (e.g., 30-60 minutes) until a steady state is reached.
- **Polarization Scan:** Perform a potentiodynamic scan from a potential cathodic to the OCP to a potential anodic to the OCP (e.g., -250 mV to +250 mV vs. OCP) at a slow scan rate (e.g., 0.166 mV/s).
- **Data Analysis:**
  - Plot the polarization curve (log current density vs. potential).
  - Determine the corrosion potential ( $E_{corr}$ ) and corrosion current density ( $i_{corr}$ ) by Tafel extrapolation.
  - Calculate the Inhibition Efficiency (IE%) using the formula:  $IE\% = [(i_{corr\_blank} - i_{corr\_inhibitor}) / i_{corr\_blank}] * 100$
- **Cell Setup and Stabilization:** Use the same three-electrode setup and allow the system to stabilize at OCP as described for potentiodynamic polarization.
- **EIS Measurement:** Apply a small amplitude AC signal (e.g., 10 mV) over a wide frequency range (e.g., 100 kHz to 10 mHz).
- **Data Analysis:**
  - Plot the impedance data as Nyquist and Bode plots.
  - Model the data using an appropriate equivalent electrical circuit to determine parameters such as the solution resistance ( $R_s$ ) and the charge transfer resistance ( $R_{ct}$ ).
  - Calculate the Inhibition Efficiency (IE%) from the  $R_{ct}$  values:  $IE\% = [(R_{ct\_inhibitor} - R_{ct\_blank}) / R_{ct\_inhibitor}] * 100$

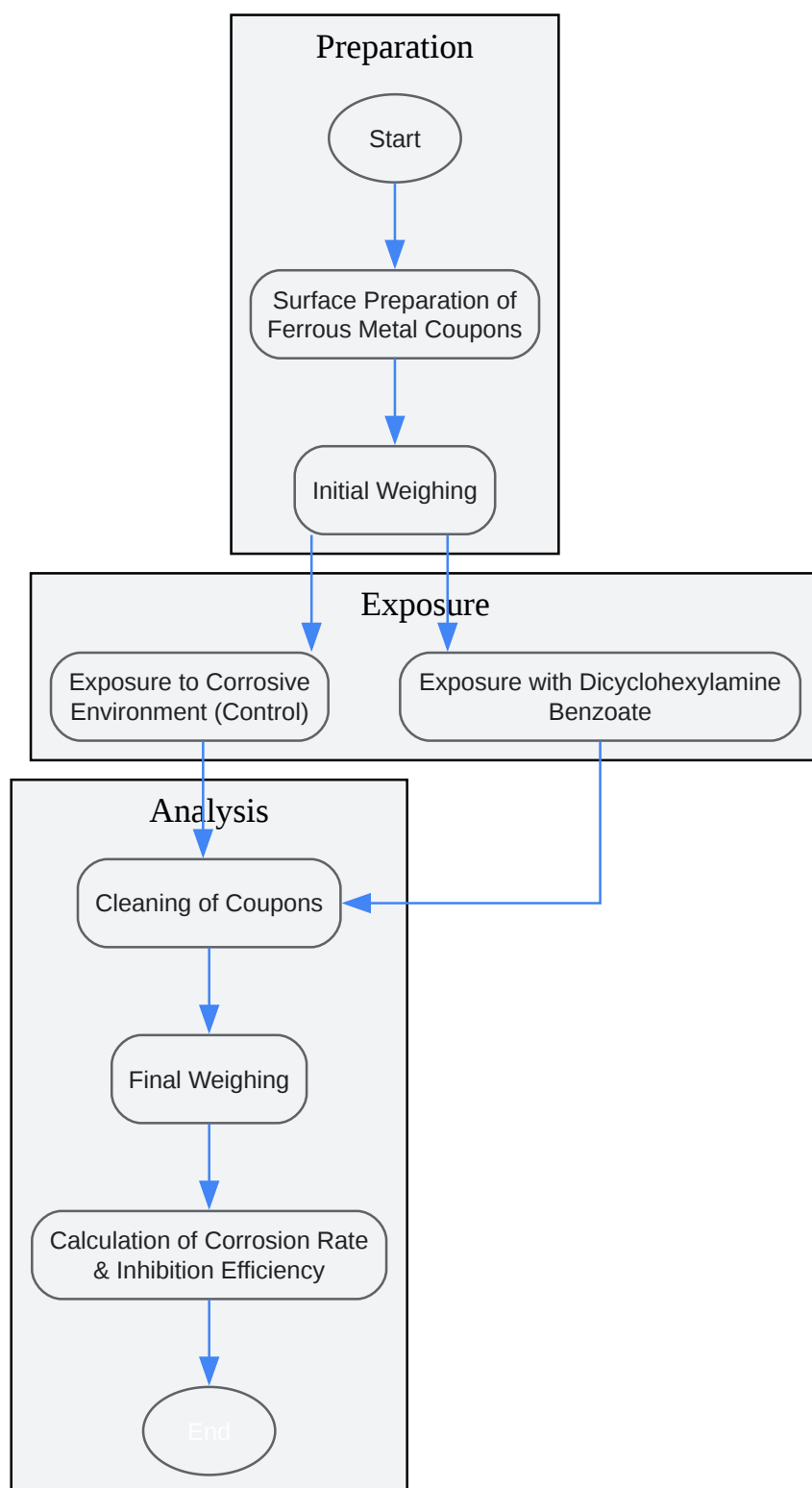
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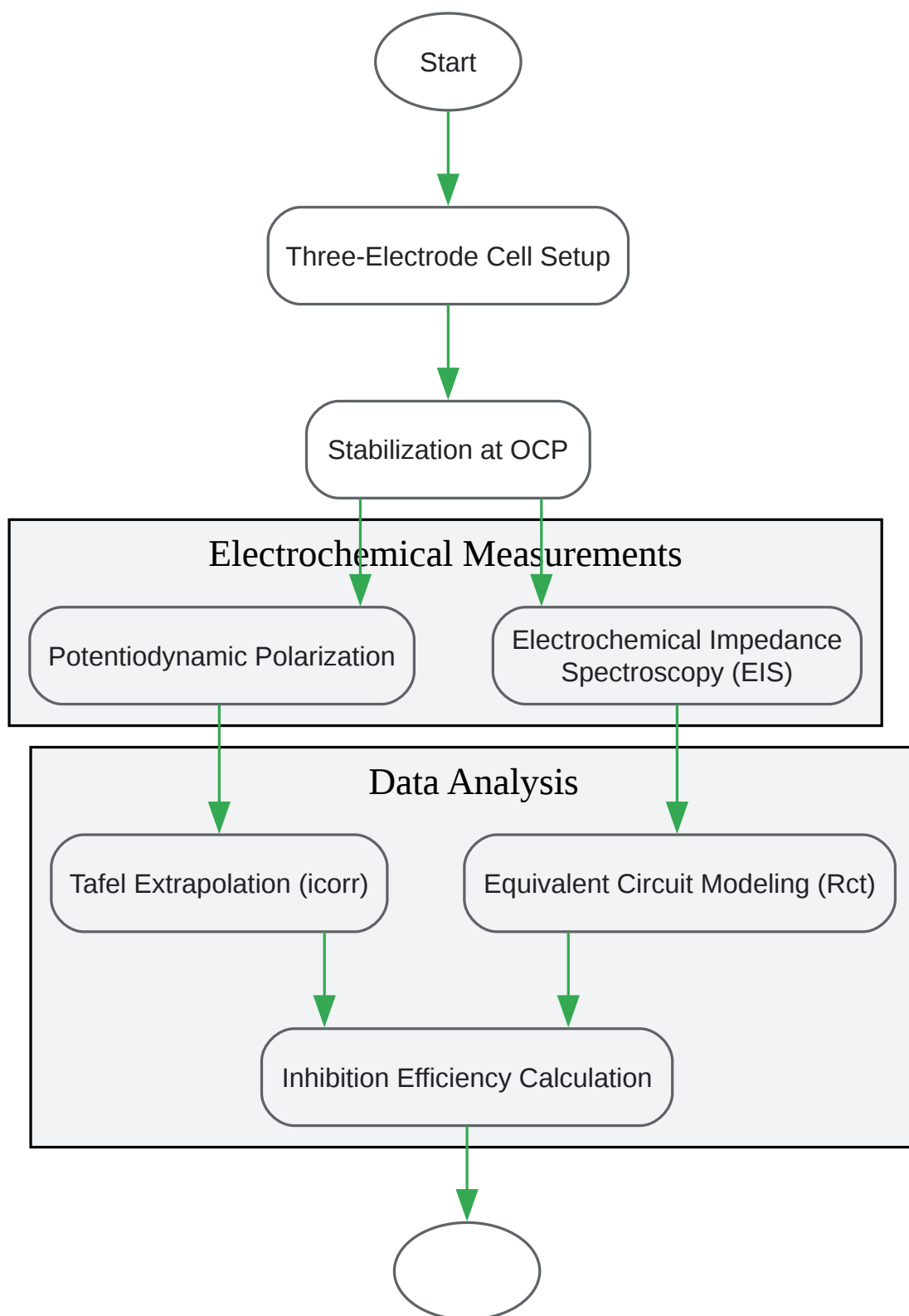
Caption: Corrosion inhibition mechanism of **Dicyclohexylamine Benzoate**.





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Caption: Experimental workflow for the Weight Loss Method.



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Caption: Workflow for Electrochemical Evaluation Methods.

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